

Isocolumbin: An In-Depth Technical Guide to ADMET Prediction and Analysis

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Compound of Interest

Compound Name: *Isocolumbin*

Cat. No.: *B15589706*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isocolumbin, a furanoditerpenoid found in plants of the Menispermaceae family, has garnered interest for its potential therapeutic properties. As with any compound being considered for pharmaceutical development, a thorough understanding of its Absorption, Distribution, Metabolism, Excretion, and Toxicity (ADMET) profile is paramount. This technical guide provides a comprehensive overview of the predicted ADMET properties of **Isocolumbin** based on in silico models, alongside detailed methodologies for key experimental assays used to validate these predictions. The aim is to equip researchers and drug development professionals with the necessary information to assess the viability of **Isocolumbin** as a drug candidate.

Predicted Physicochemical and Pharmacokinetic Properties of Isocolumbin

In silico predictive models are invaluable tools in the early stages of drug discovery for estimating the physicochemical and pharmacokinetic properties of a compound. The following

tables summarize the predicted properties of **Isocolumbin**, offering a preliminary assessment of its drug-like characteristics.

Table 1: Predicted Physicochemical Properties of **Isocolumbin**

Property	Predicted Value	Method/Tool
Molecular Weight	358.39 g/mol	SwissADME
LogP (Octanol/Water Partition Coefficient)	1.76	SwissADME
Water Solubility (LogS)	-2.81	SwissADME
Hydrogen Bond Donors	1	SwissADME
Hydrogen Bond Acceptors	6	SwissADME
Molar Refractivity	91.54	SwissADME
Topological Polar Surface Area (TPSA)	86.99 Å ²	SwissADME

Table 2: Predicted Pharmacokinetic Properties of **Isocolumbin** (ADME)

Parameter	Predicted Value/Classification	Method/Tool
Absorption		
Gastrointestinal (GI) Absorption	High	SwissADME
Caco-2 Permeability (log Papp in 10 ⁻⁶ cm/s)	0.99	pkCSM
P-glycoprotein (P-gp) Substrate	No	SwissADME
Distribution		
Blood-Brain Barrier (BBB) Permeant	No	SwissADME
CNS Permeability (logPS)	-2.711	pkCSM
Plasma Protein Binding	High (predicted)	General assessment based on LogP
Metabolism		
CYP1A2 Inhibitor	No	SwissADME
CYP2C19 Inhibitor	No	SwissADME
CYP2C9 Inhibitor	Yes	SwissADME
CYP2D6 Inhibitor	No	SwissADME
CYP3A4 Inhibitor	Yes	SwissADME
Excretion		
Total Clearance (log ml/min/kg)	0.23	pkCSM
Renal OCT2 Substrate	No	pkCSM

Drug-Likeness and Medicinal Chemistry Assessment

The "drug-likeness" of a molecule is a qualitative concept used to evaluate its potential to become an orally active drug. This assessment is often based on established rules derived from the analysis of successful drug compounds.

Table 3: Predicted Drug-Likeness and Medicinal Chemistry Properties of **Isocolumbin**

Parameter	Prediction	Method/Tool
Drug-Likeness Rules		
Lipinski's Rule of Five	Yes (0 violations)	SwissADME
Ghose Filter	Yes (0 violations)	SwissADME
Veber Filter	Yes (0 violations)	SwissADME
Egan Filter	Yes (0 violations)	SwissADME
Muegge Filter	No (1 violation)	SwissADME
Medicinal Chemistry		
PAINS (Pan Assay Interference Compounds)	0 alerts	SwissADME
Brenk	1 alert (furan)	SwissADME
Lead-likeness	No (2 violations)	SwissADME
Synthetic Accessibility	5.21	SwissADME

Isocolumbin demonstrates good drug-like properties, adhering to Lipinski's rule of five with no violations.^{[1][2][3][4][5]} This suggests a favorable profile for oral bioavailability. The presence of a furan ring triggers a Brenk alert, which may indicate potential for metabolic instability or reactivity, warranting further investigation.

Predicted Toxicological Profile of Isocolumbin

Early assessment of potential toxicity is crucial to mitigate the risk of late-stage drug development failure. In silico models provide a preliminary screen for various toxicity endpoints.

Table 4: Predicted Toxicological Properties of **Isocolumbin**

Endpoint	Prediction	Method/Tool
Genotoxicity		
Ames Mutagenicity	Non-mutagen	pkCSM
Cardiotoxicity		
hERG I Inhibitor	No	pkCSM
hERG II Inhibitor	No	pkCSM
Hepatotoxicity		
Hepatotoxicity	Yes	pkCSM
Other Toxicities		
Skin Sensitization	No	pkCSM
Minnow Toxicity (logmM)	-0.739	pkCSM
T. pyriformis Toxicity (log ug/L)	-0.228	pkCSM

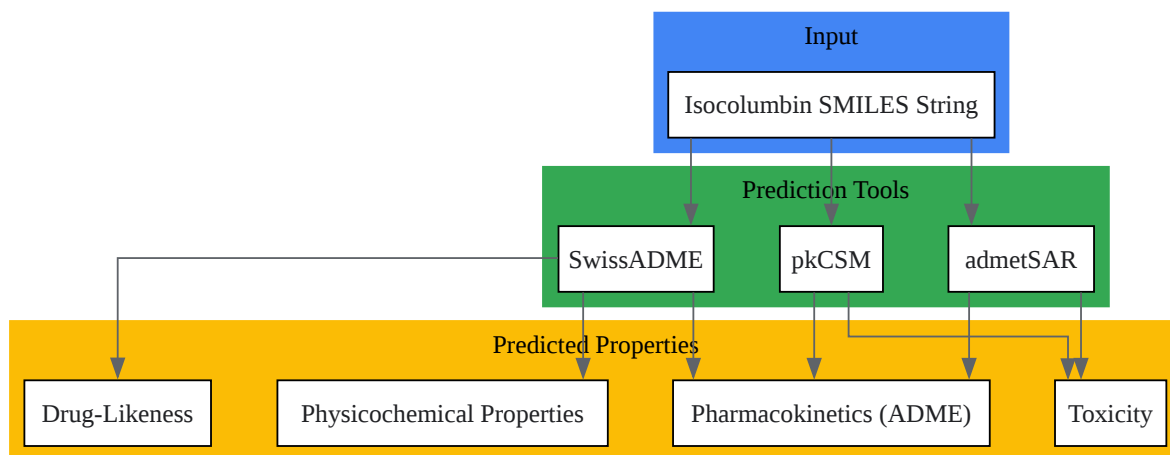
The prediction of potential hepatotoxicity by pkCSM is a significant flag that necessitates further in vitro and in vivo evaluation. The absence of predicted Ames mutagenicity and hERG inhibition is a positive indicator for the safety profile of **Isocolumbin**.

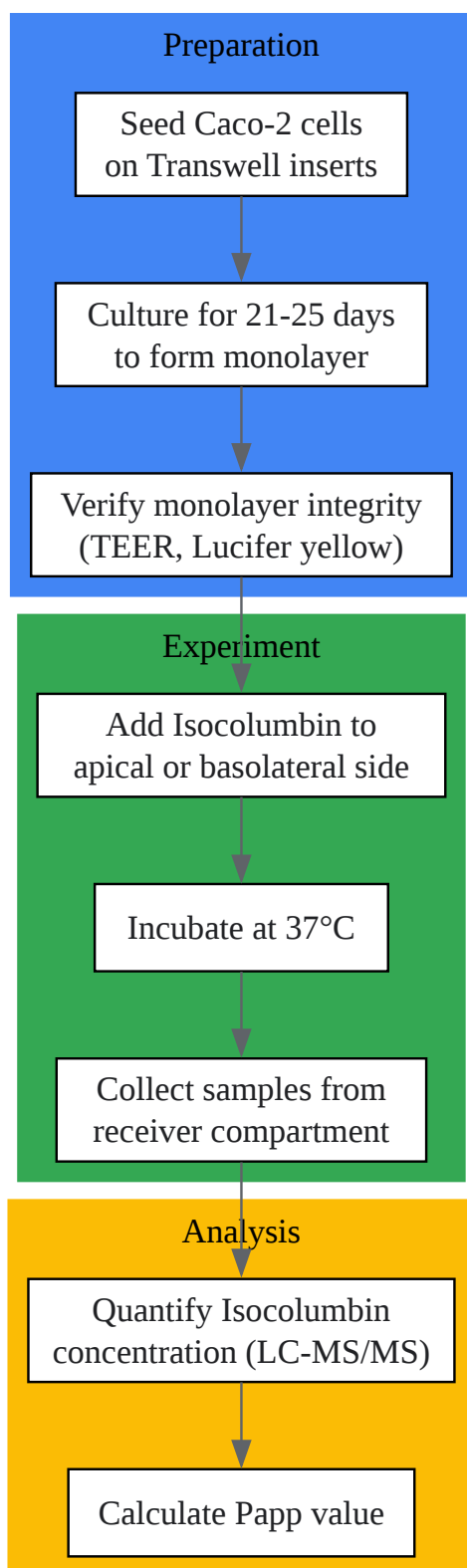
Experimental Protocols for ADMET Analysis

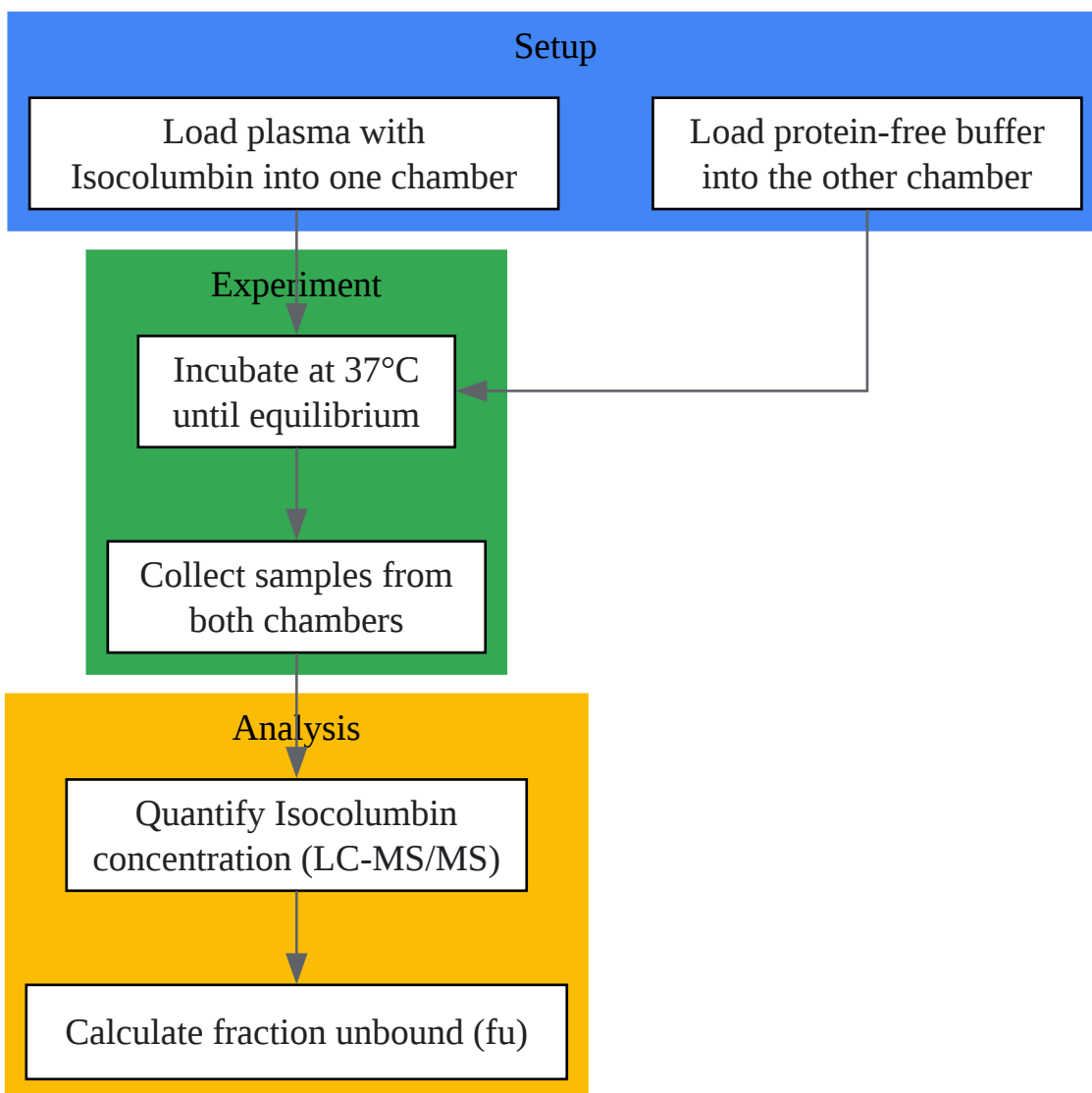
While in silico predictions are valuable, experimental validation is essential. The following sections detail the standard protocols for key in vitro ADMET assays.

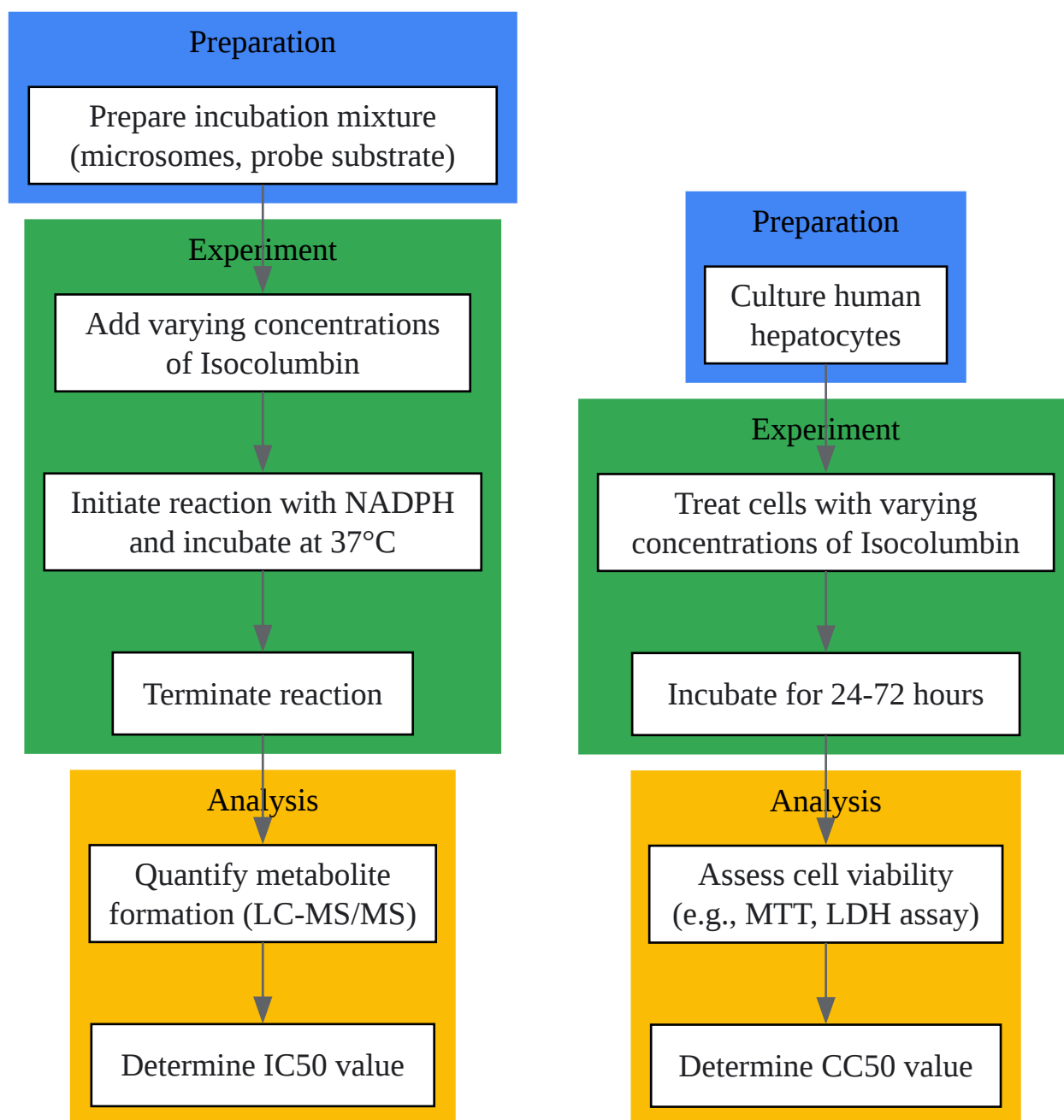
In Silico ADMET Prediction Workflow

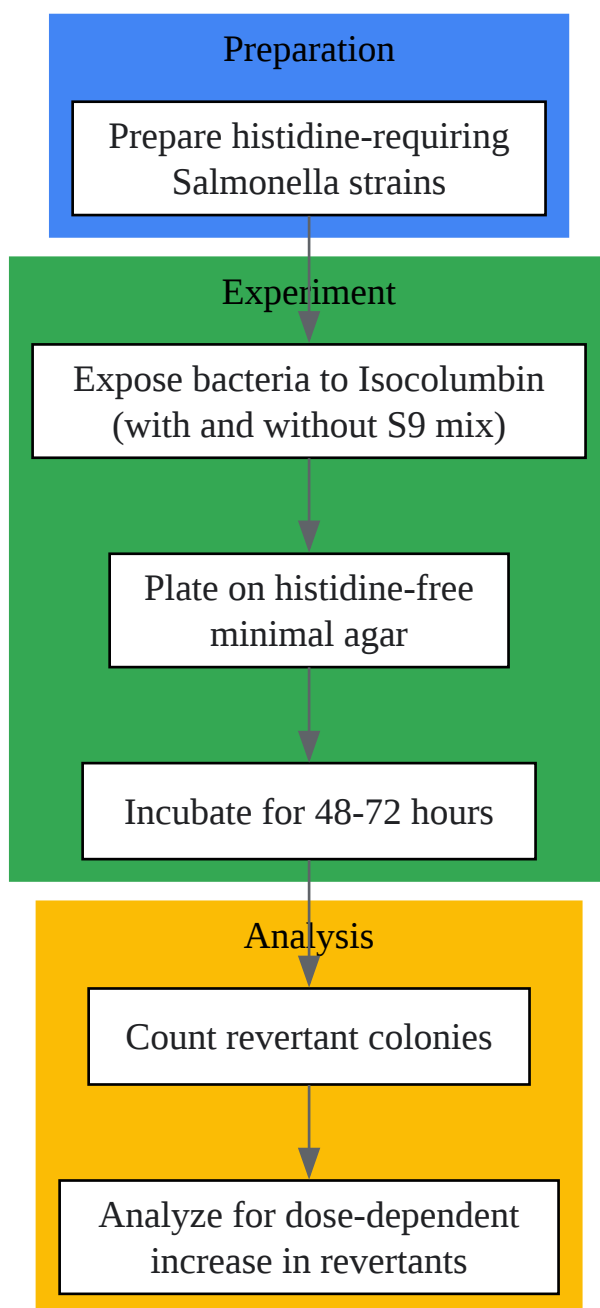
The initial ADMET assessment is typically performed using a variety of computational tools. A general workflow is as follows:











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